

# A Technical Guide to the Physical State and Appearance of *cis*-Isoeugenol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *cis*-Isoeugenol

Cat. No.: B1225279

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## Introduction

***cis*-Isoeugenol**, a phenylpropanoid naturally occurring in various essential oils, is a compound of significant interest in the fragrance, flavor, and pharmaceutical industries. Its distinct aromatic profile and potential biological activities necessitate a thorough understanding of its fundamental physical and chemical properties. This technical guide provides a comprehensive overview of the physical state and appearance of the *cis*-isomer of isoeugenol, complete with quantitative data, detailed experimental protocols for property determination, and a visualized experimental workflow.

## Physical State and Appearance

At ambient temperature and pressure, ***cis*-isoeugenol** exists as a liquid.<sup>[1]</sup> Its appearance is consistently described as a colorless to pale yellow or yellowish oily liquid.<sup>[1]</sup> The compound possesses a characteristic pleasant, sweet, and spicy aroma.<sup>[1]</sup> In contrast, the *trans*-isomer of isoeugenol is a crystalline solid, highlighting the significant impact of stereochemistry on the physical properties of this molecule.

## Quantitative Physical and Chemical Properties

A summary of the key physical and chemical properties of ***cis*-isoeugenol** is presented in the table below. These parameters are crucial for handling, formulation, and quality control.

Property	Value	Conditions
Molecular Formula	C <sub>10</sub> H <sub>12</sub> O <sub>2</sub>	
Molecular Weight	164.20 g/mol	
CAS Number	5912-86-7	
Physical State	Liquid	Room Temperature
Color	Colorless to Pale Yellow	
Odor	Sweet, Spicy	
Boiling Point	133 °C	at 11 mmHg
Density	1.088 g/cm <sup>3</sup>	at 20 °C
Refractive Index	1.5724	at 20 °C (Helium line)

## Experimental Protocols

Accurate determination of the physical properties of **cis-isoeugenol** is essential for its characterization. The following section details standard experimental methodologies for measuring its key physical parameters.

### Determination of Boiling Point (Micro-Reflux Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For small sample volumes, the micro-reflux method is a suitable technique.

Apparatus:

- Small test tube (e.g., 10 x 75 mm)
- Thermometer with a suitable range
- Capillary tube (sealed at one end)
- Heating block or oil bath

- Stirrer (if using an oil bath)

Procedure:

- Add approximately 0.5 mL of the **cis-isoeugenol** sample into the small test tube.
- Place the test tube in the heating block or oil bath.
- Suspend the thermometer in the test tube, ensuring the bulb is positioned just above the liquid surface to measure the vapor temperature.
- Gently heat the sample.
- Observe the refluxing of the liquid, which is the condensation of vapor on the cooler, upper part of the test tube.
- The boiling point is the stable temperature at which the vapor is continuously condensing on the thermometer bulb.
- Record the atmospheric pressure at the time of measurement, as boiling point is pressure-dependent.

## Determination of Density (Pycnometer Method)

Density is the mass per unit volume of a substance. The pycnometer method provides a precise way to determine the density of a liquid.

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)
- Analytical balance
- Constant temperature water bath
- Thermometer

Procedure:

- Thoroughly clean and dry the pycnometer and weigh it accurately on the analytical balance ( $m_1$ ).
- Fill the pycnometer with distilled water and place it in the constant temperature water bath (e.g., at 20°C) until it reaches thermal equilibrium.
- Ensure the water level is at the mark on the capillary and wipe any excess water from the outside.
- Weigh the pycnometer filled with water ( $m_2$ ).
- Empty and dry the pycnometer completely.
- Fill the pycnometer with the **cis-isoeugenol** sample and repeat step 3.
- Weigh the pycnometer filled with the sample ( $m_3$ ).
- The density of the sample ( $\rho_{\text{sample}}$ ) is calculated using the following formula:  $\rho_{\text{sample}} = [(m_3 - m_1) / (m_2 - m_1)] * \rho_{\text{water}}$  where  $\rho_{\text{water}}$  is the known density of water at the experimental temperature.

## Determination of Refractive Index (Abbe Refractometer)

The refractive index is a dimensionless number that describes how fast light travels through a material. It is a characteristic property of a substance.

Apparatus:

- Abbe refractometer
- Constant temperature water bath connected to the refractometer
- Light source (e.g., sodium lamp)
- Dropper

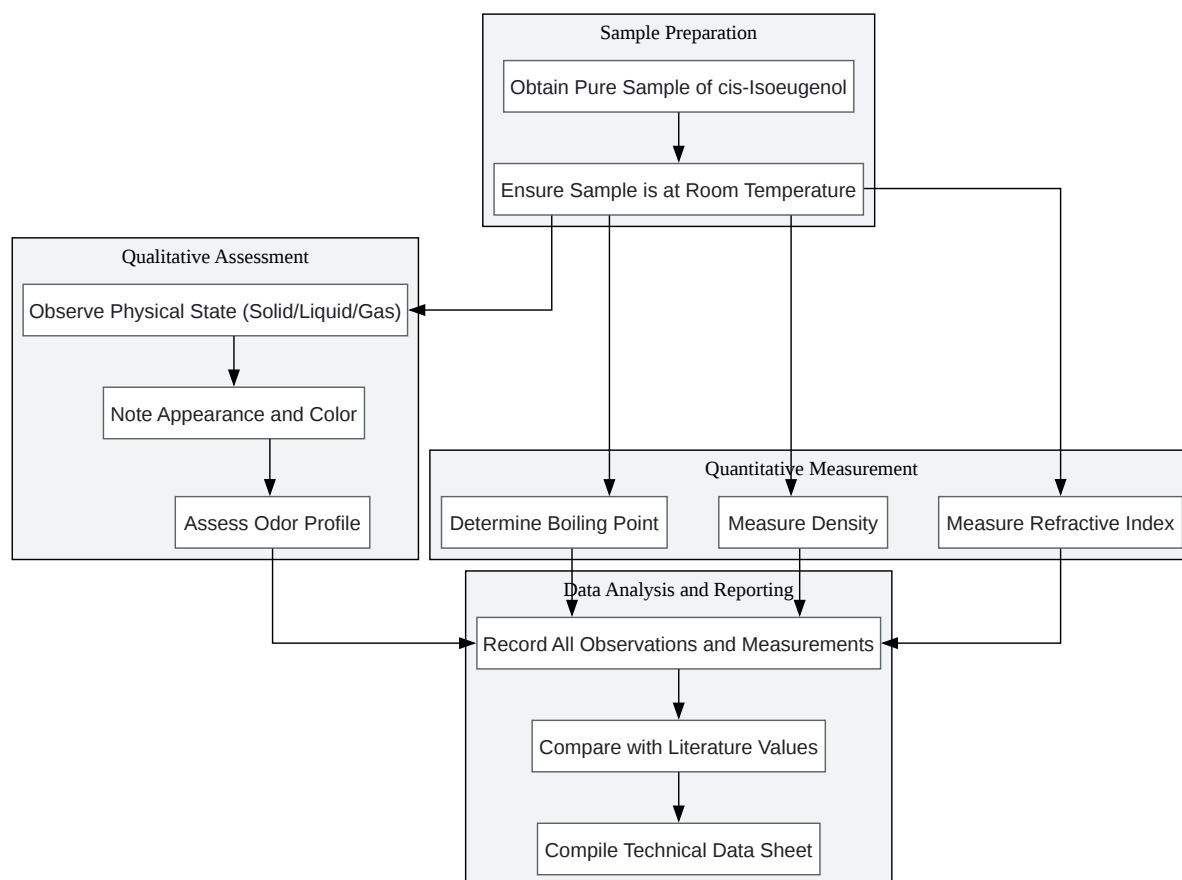
Procedure:

- Ensure the prisms of the Abbe refractometer are clean and dry.

- Calibrate the instrument using a standard liquid with a known refractive index.
- Set the circulating water bath to the desired temperature (e.g., 20°C) and allow the refractometer to equilibrate.
- Using a dropper, place a few drops of the **cis-isoeugenol** sample onto the surface of the measuring prism.
- Close the prisms and allow a few minutes for the sample to reach the set temperature.
- Adjust the light source and the refractometer's controls to bring the dividing line between the light and dark fields into sharp focus at the center of the crosshairs in the eyepiece.
- Read the refractive index value directly from the instrument's scale.

## Experimental Workflow for Physical Characterization

The following diagram illustrates a logical workflow for the comprehensive physical characterization of a liquid substance such as **cis-isoeugenol**.



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## References

- 1. CAS 5912-86-7: cis-Isoeugenol | CymitQuimica [cymitquimica.com]
- To cite this document: BenchChem. [A Technical Guide to the Physical State and Appearance of cis-Isoeugenol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1225279#physical-state-and-appearance-of-cis-isoeugenol]

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